

efficacy comparison Quizalofop-P versus other ACCase inhibitors

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Compound Focus: Quizalofop-P

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Efficacy Comparison of ACCase Inhibitors

Herbicide	Test Context	Key Efficacy Findings	Comparative Performance
Quizalofop-P-ethyl	Cereal rye termination [1]	>94% control at 15 DBSP, SPD, and 15 DASP [1]	Comparable to fluazifop-P-butyl and fenoxaprop-P-ethyl; superior to clethodim [1]
Clethodim	Cereal rye termination [1]	77% control (15 DBSP), 66% (SPD), 31% (15 DASP) [1]	Less effective than other ACCase inhibitors, especially with delayed application [1]
Fluazifop-P-butyl	Cereal rye termination [1]	>94% control at all application timings (15 DBSP, SPD, 15 DASP) [1]	Comparable to quizalofop-P-ethyl and fenoxaprop-P-ethyl [1]
Quizalofop-P-ethyl	Weed control in Camelina [2]	One of only two registered grass herbicides for camelina in North America [2]	Considered a safe and effective option for grass weed control in this crop [2]
Haloxyfop	Wheat with quizalofop	I ₅₀ : 0.968 µM (wildtype), 7.63 µM (2 mutant)	Negative cross-resistance: Quizalofop-resistant wheat showed

Herbicide	Test Context	Key Efficacy Findings	Comparative Performance
	resistance [3]	homoeologs) [3]	<i>increased</i> sensitivity to haloxyfop [3]

Experimental Insights and Mechanisms

The experimental data reveals crucial details about application and resistance mechanisms.

- **Application Timing is Critical:** The efficacy of ACCase inhibitors, particularly clethodim, can be **significantly reduced when application is delayed** after soybean planting (DASP). **Quizalofop-P-ethyl** maintained high efficacy across all tested timings [1].
- **Resistance and Negative Cross-Resistance:** Research on the CoAXium wheat system, which is resistant to quizalofop, identified an **A2004V mutation** in the ACCase enzyme. This mutation confers resistance by reducing the binding affinity for quizalofop [3]. Interestingly, this same mutation creates **negative cross-resistance to haloxyfop**, meaning the resistant plants are more sensitive to this other herbicide [3].

Detailed Experimental Protocols

For researchers looking to replicate or understand these studies, here are the methodologies used.

Protocol 1: Whole-Plant Herbicide Efficacy (Field Experiment) [1]

This protocol evaluated herbicides for terminating a cereal rye cover crop.

- **Application Timings:** Herbicides were applied at three stages: 15 days before soybean planting (15 DBSP), on the soybean planting day (SPD), and 15 days after soybean planting (15 DASP).
- **Assessment:** Researchers measured the percentage of cereal rye control and recorded soybean yield at the end of the season to evaluate crop safety and weed control impact.

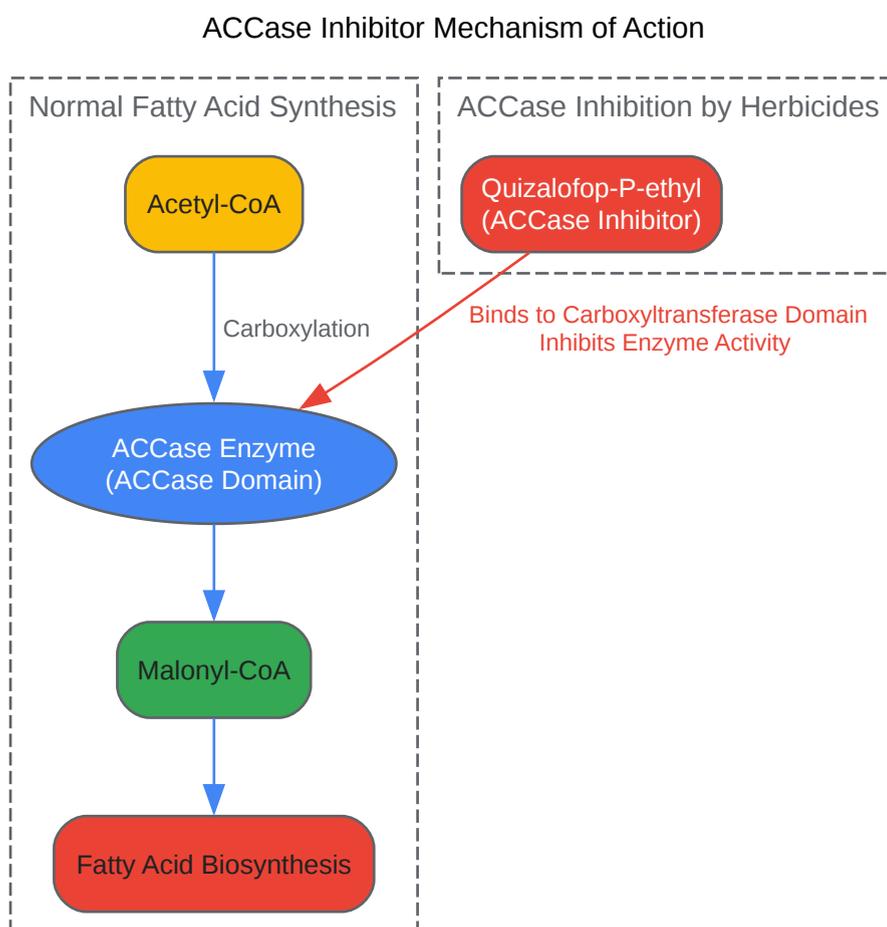
Protocol 2: Enzyme Inhibition Assay (In Vitro) [3]

This study investigated the biochemical basis of resistance at the enzyme level.

- **Enzyme Extraction:** ACCase was extracted from the leaves of different wheat genotypes, including wildtype and lines with one or two mutant homoeologs (A2004V mutation).
- **Activity Measurement:** The enzyme's specific activity was measured by quantifying the production of acid-stable (^{14}C)-labeled malonyl-CoA from (^{14}C)-bicarbonate.
- **Herbicide Dose-Response:** The extracted ACCase was exposed to varying concentrations of quizalofop and haloxyfop. The I_{50} value (herbicide concentration required to inhibit 50% of enzyme activity) was determined for each genotype.

Herbicide Mechanism of Action

The following diagram illustrates the biochemical process of fatty acid synthesis and how ACCase inhibitors like quizalofop disrupt it.



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Key Interpretation of Findings

- **Quizalofop-P-ethyl is a top-performing option** for grass weed control, showing consistent and high efficacy that is comparable to other leading ACCase inhibitors like fluazifop-P-butyl [1] [2].
- **Consider the crop and timing carefully**, as the performance of some ACCase inhibitors (e.g., clethodim) drops significantly with later application [1].
- **The A2004V mutation is a key resistance mechanism** that confers high-level resistance to quizalofop. However, this can be exploited, as plants with this mutation show increased sensitivity to haloxyfop, suggesting a potential rotation or mixture strategy to manage resistance [3].

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